

# One-Pot Synthesis of Tricyclic Benzoxazepine Derivatives: Application Notes and Protocols

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## Compound of Interest

Compound Name: 3,1-Benzoxazepine

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This document provides detailed application notes and experimental protocols for the one-pot synthesis of tricyclic benzoxazepine derivatives. The method highlighted is a sustainable, enzyme-catalyzed cascade reaction that offers high atom economy and simplified purification steps.

## Introduction

Tricyclic benzoxazepines are significant pharmacophores in drug discovery, forming the core structure of various biologically active molecules.<sup>[1]</sup> Traditional multi-step syntheses of these compounds can be time-consuming and generate considerable waste. The one-pot synthesis protocol detailed herein utilizes a heterogeneous biochemo-multienzyme cascade reaction, offering a greener and more efficient alternative for generating libraries of these valuable compounds.<sup>[1][2][3]</sup> This method employs an immobilized multienzyme system, combining lipase M and tyrosinase, to catalyze the synthesis in a single pot under mild conditions.<sup>[1][2][3]</sup>

## Data Presentation

The following table summarizes the yields for the one-pot synthesis of various tricyclic 1,5-benzoxazepine derivatives. The reaction involves the coupling of a phenolic compound with different  $\beta$ -amino acid derivatives, catalyzed by an immobilized lipase M and tyrosinase system (NOL/LT).<sup>[1]</sup>

Entry	$\beta$ -Amino Acid Derivative	Product(s)	Reaction Time (h)	Conversion (%)	Yield (%)
1	6f	18f [17f]	48	78	65[4]
2	6g	22f [21f]	48	75	60[5]

Table 1: Synthesis of Tricyclic 1,5-Benzoxazepine Derivatives. Yields are based on the recovered product. The yield of the bicyclic side-product is indicated in brackets.[1]

## Experimental Protocols

This section details the protocols for the preparation of the catalyst and the one-pot synthesis of tricyclic benzoxazepine derivatives.

## Preparation of the Immobilized Multienzyme Catalyst (NOL/LT)

The catalyst consists of lipase M from *Mucor javanicus* and tyrosinase from *Agaricus bisporus* immobilized on lignin nanoparticles (NOL).

- Preparation of NOL/CH Intermediate: Chitosan (CH) is added dropwise to a suspension of NOL in Milli-Q water. The mixture is stirred slowly for 2 hours at 25 °C.
- Enzyme Immobilization: The resulting NOL/CH intermediate is treated with a solution of Concanavalin A (Con A) in a phosphate buffer solution (PBS, 0.1 M, pH 7.0).
- Subsequently, lipase M (40 U; 3.0 mg mL<sup>-1</sup>) and tyrosinase (40 U; 1.0 mg mL<sup>-1</sup>) are added to the mixture to yield the final NOL/LT catalyst.[1]

## One-Pot Synthesis of Tricyclic 1,5-Benzoxazepine Derivatives

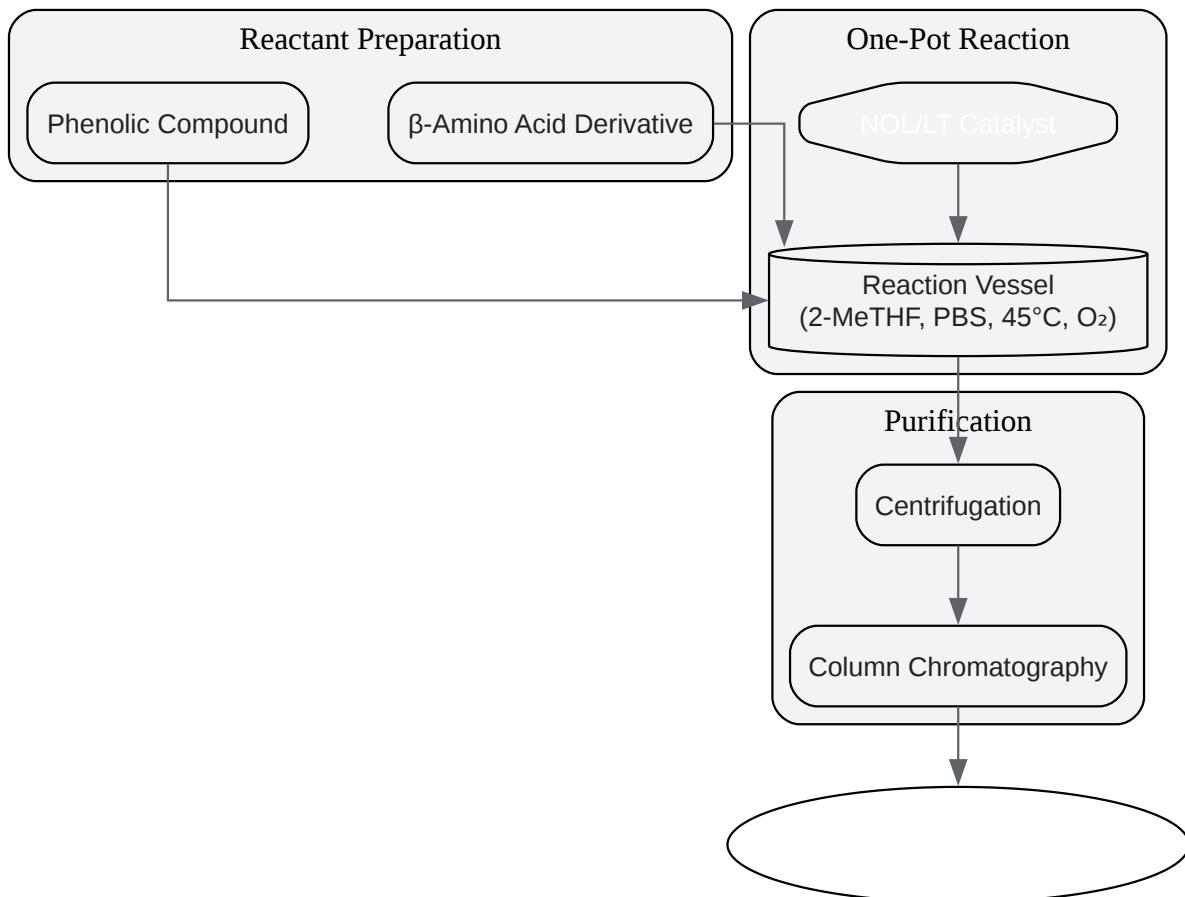
This protocol describes the general procedure for the synthesis of compounds 18f and 22f.

- **Reaction Setup:** In a reaction vessel, combine the starting phenolic compound (e.g., compound 1, 0.2 mmol) and the respective  $\beta$ -amino acid derivative (6f or 6g, 0.2 mmol).
- **Solvent and Buffer:** Add 2-methyltetrahydrofuran (2-MeTHF) (5.0 mL) and a limited amount of PBS buffer.
- **Catalyst Addition:** Introduce a catalytic amount of the prepared NOL/LT catalyst.
- **Reaction Conditions:** Place the vessel in an oil bath pre-heated to 45 °C. The reaction is carried out under a dioxygen ( $O_2$ ) atmosphere with gentle stirring for 48 hours.[\[1\]](#)
- **Work-up and Purification:** Upon completion, the catalyst is removed by centrifugation. The supernatant is collected, and the solvent is evaporated under reduced pressure. The crude product is then purified by column chromatography to isolate the desired tricyclic benzoxazepine derivative.

## Visualizations

### Experimental Workflow

The following diagram illustrates the one-pot synthesis process for tricyclic benzoxazepine derivatives.

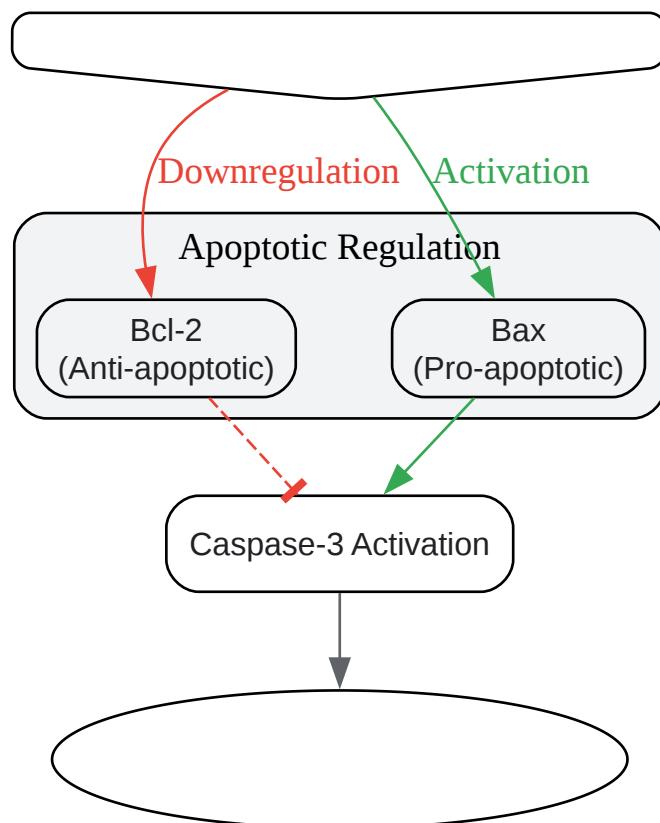


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One-pot synthesis workflow.

## Proposed Signaling Pathway

Certain benzoxazepine derivatives have been shown to induce apoptosis in cancer cells. The diagram below depicts a simplified signaling pathway for this process.

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Apoptosis induction by benzoxazepines.

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## References

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